

Application Notes and Protocols: Sodium Undecylenate in Topical Antifungal Formulations

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Compound of Interest

Compound Name: Sodium undecylenate

Cat. No.: B1592752

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Introduction

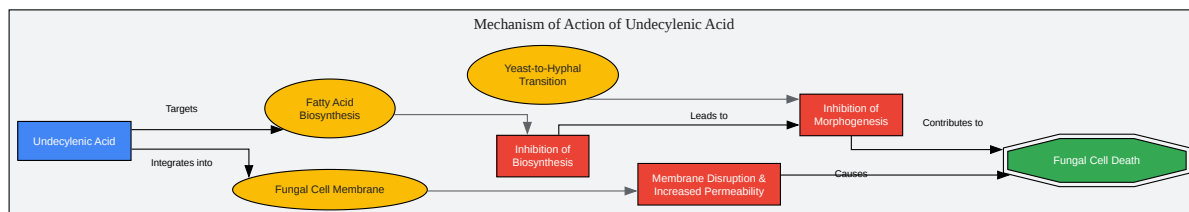
Sodium undecylenate is the sodium salt of undecylenic acid, an unsaturated fatty acid derived from castor oil.[1][2][3] It is widely utilized in the pharmaceutical and personal care industries for its potent antifungal properties.[4][5] In topical formulations, it is commonly used to treat superficial fungal skin infections such as tinea pedis (athlete's foot), tinea cruris (jock itch), and tinea corporis (ringworm).[1][4] The active component, undecylenic acid, is effective against a range of dermatophytes and yeasts.[1][6] These application notes provide an overview of its mechanism of action, formulation strategies, and detailed protocols for its evaluation.

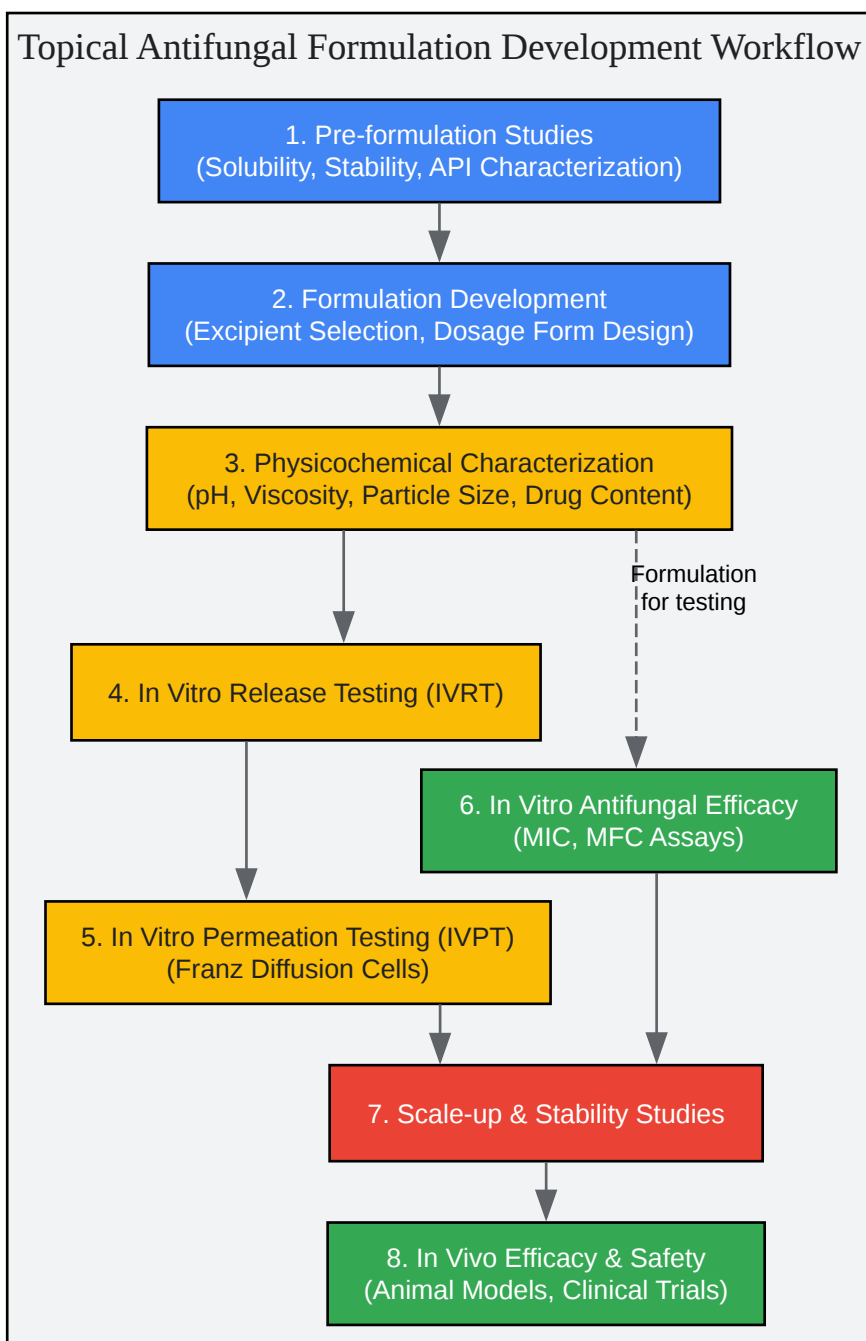
Mechanism of Action

The primary antifungal activity of **sodium undecylenate** is attributed to its active form, undecylenic acid. The mechanism is multifaceted, primarily targeting the fungal cell's structural integrity and metabolic processes.

- **Disruption of Cell Membrane:** Undecylenic acid, being a fatty acid, integrates into the lipid bilayer of the fungal cell membrane. This integration disrupts the membrane's structure, leading to increased permeability and the leakage of essential intracellular components, which ultimately results in cell death.[7]

- **Inhibition of Morphogenesis:** A key aspect of its efficacy, particularly against *Candida albicans*, is the inhibition of fungal morphogenesis.^{[1][8]} Undecylenic acid prevents the transition from the yeast form to the more invasive hyphal form, which is associated with active infections.^{[1][8][9]}
- **Interference with Fatty Acid Biosynthesis:** The inhibition of the yeast-to-hyphal transition is linked to the disruption of fatty acid biosynthesis within the fungal cell.^[1] This interference compromises the ability of the fungus to build and maintain its cellular structures. Some studies also suggest that undecanoic acid (a related saturated fatty acid) affects the expression of fungal genes critical for virulence and metabolism.^[10]





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References

- 1. Undecylenic acid - Wikipedia [en.wikipedia.org]
- 2. Undecylenic Acid | C11H20O2 | CID 5634 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Sodium Undecylenate | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 5. bocsci.com [bocsci.com]
- 6. Potent In Vitro Antifungal Activities of Naturally Occurring Acetylenic Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 7. What is the mechanism of Undecenoic Acid? [synapse.patsnap.com]
- 8. youtube.com [youtube.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
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